

Application Notes and Protocols for Measuring Proteotoxic Stress Induced by PTX80

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to understanding and quantifying the proteotoxic stress induced by **PTX80**, a first-in-class inhibitor of the autophagy receptor p62/SQSTM1. The following protocols and data will enable researchers to effectively measure the cellular response to **PTX80** treatment.

PTX80 induces proteotoxic stress by binding to p62, leading to the formation of insoluble p62 aggregates and preventing the colocalization of polyubiquinated proteins with p62.[1][2][3] This disruption of protein degradation pathways triggers the Unfolded Protein Response (UPR), which can ultimately lead to apoptosis in cancer cells.[1][2]

Data Presentation

The following tables summarize the quantitative effects of **PTX80** on cell viability and key markers of proteotoxic stress.

Table 1: Cytotoxicity of PTX80 in MM1S Multiple Myeloma Cells



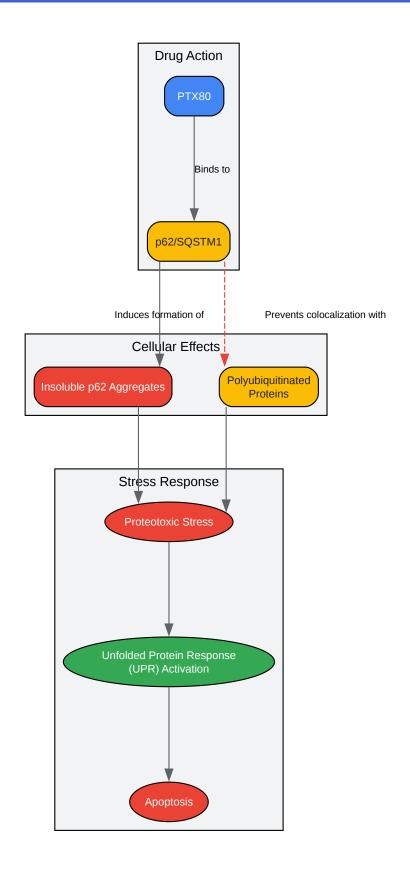
Compound	IC50 Value (μM)	Cell Line	Assay Duration
PTX80	0.2	MM1S	72 hours
Data extracted from Kalid et al. (2022).[1]			

Table 2: Summary of PTX80-Induced Proteotoxic Stress Markers

Marker	Method	Result	Reference
Polyubiquitinated Proteins	Immunoblotting	Increased	[1]
p-eIF2α	Immunoblotting	Increased	[1]
ATF4 mRNA	RT-qPCR	Increased	[1]
CHOP mRNA	RT-qPCR	Increased	[1]
Apoptosis	Annexin V/PI Staining (FACS)	Increased	[1]
Qualitative summary based on findings from Kalid et al. (2022).[1]			

Mandatory Visualizations Signaling Pathways and Experimental Workflow

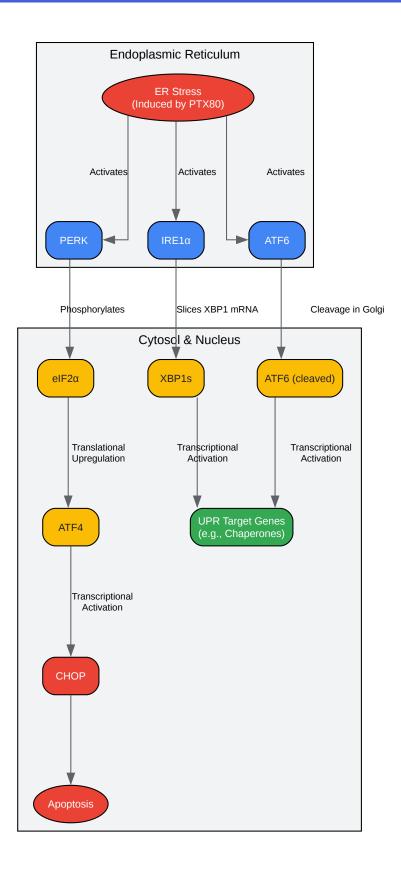




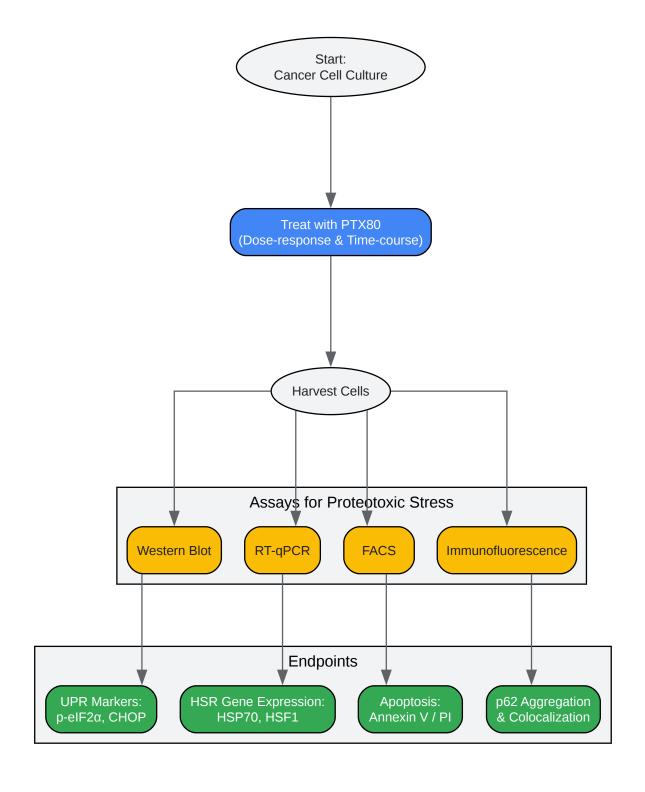
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Caption: Mechanism of PTX80-induced proteotoxic stress.









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References

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